

Application Notes and Protocols: Tripropylphosphine Oxide in Organic Synthesis

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Compound of Interest

Compound Name: *Phosphine oxide, tripropyl-*

Cat. No.: *B073959*

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Introduction

Tripropylphosphine oxide (TPPO) is an organophosphorus compound with the chemical formula $(\text{CH}_3\text{CH}_2\text{CH}_2)_3\text{PO}$. While not as extensively documented in organic synthesis literature as its triphenyl analogue, its properties as a trialkylphosphine oxide suggest a range of potential applications. This document provides an overview of its synthesis, physical properties, and likely applications based on the general reactivity of trialkylphosphine oxides. The protocols provided are representative and may require optimization for specific substrates and reaction conditions.

Physical and Chemical Properties

Tripropylphosphine oxide is a moisture-sensitive crystalline solid at room temperature. Its physical properties are summarized in the table below.

Property	Value	Reference
CAS Number	1496-94-2	[1][2]
Molecular Formula	C ₉ H ₂₁ OP	[2]
Molecular Weight	176.24 g/mol	[2]
Melting Point	38-39 °C	[3]
Boiling Point	70-71 °C @ 7 Torr	[1]
Density	0.875 g/cm ³	[3]
Appearance	White crystalline solid	[3]
Solubility	Moisture sensitive	[3]

Applications in Organic Synthesis

Based on the known chemistry of phosphine oxides, the primary applications of tripropylphosphine oxide in organic synthesis are expected to be as a ligand in transition metal catalysis and as a metal extractant.

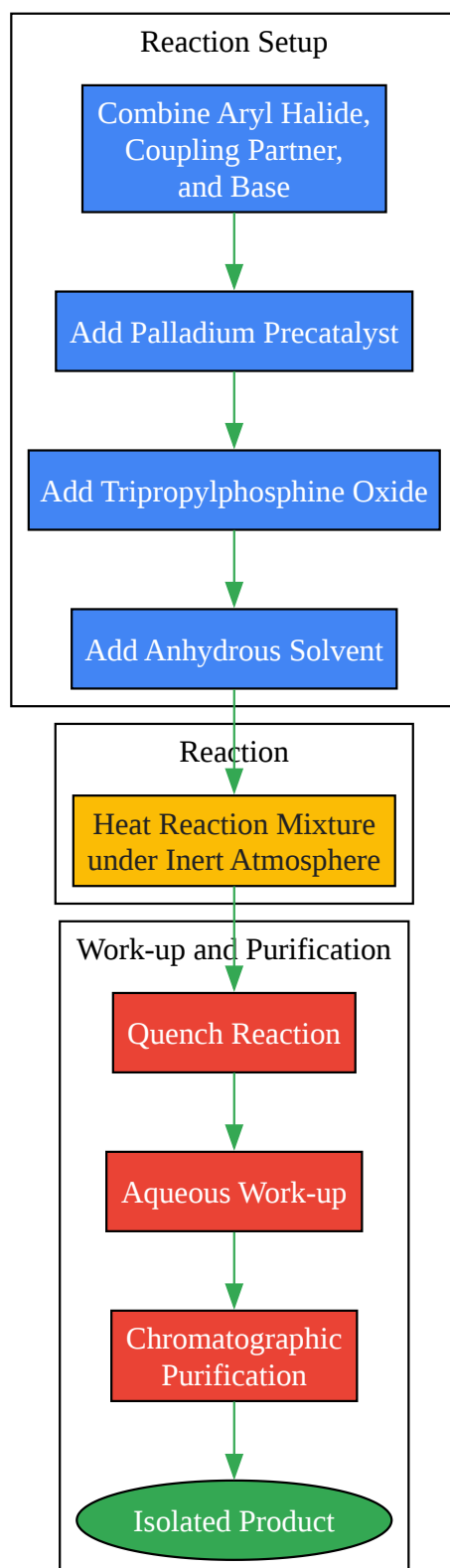
Ligand in Transition Metal Catalysis

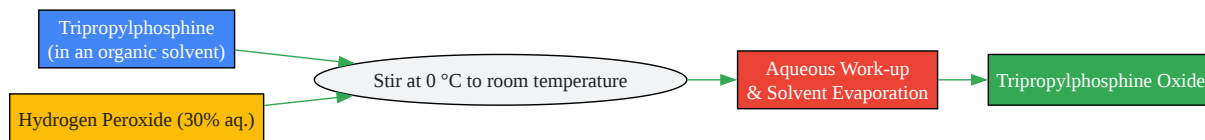
Trialkylphosphine oxides can function as stabilizing ligands for transition metal catalysts, particularly in palladium-catalyzed cross-coupling reactions.[4] The oxygen atom of the phosphine oxide can coordinate to the metal center, preventing the aggregation and precipitation of the metal catalyst, thereby maintaining its catalytic activity.[4] This can lead to improved reaction rates and reproducible yields.[4]

Potential Advantages:

- **Air Stability:** Unlike their corresponding trialkylphosphines, which are often air-sensitive, trialkylphosphine oxides are generally stable in air, making them easier to handle.
- **Enhanced Catalyst Longevity:** By preventing catalyst decomposition, these ligands can prolong the active lifetime of the catalyst in a reaction mixture.[4]

A general workflow for utilizing tripropylphosphine oxide as a ligand is presented below.





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References

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